

Application Notes and Protocols: Reduction of Phosphogypsum to Calcium Sulfide

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Compound of Interest

Compound Name: Calcium sulfide (CaS)

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These application notes provide detailed protocols for the reduction of phosphogypsum (PG) to **calcium sulfide (CaS)** utilizing various reducing agents. The methodologies outlined are based on established scientific literature and are intended for laboratory-scale synthesis. Calcium sulfide is a versatile intermediate with applications in the chemical industry, including the production of thiourea, hydrogen sulfide, and sulfur or sulfuric acid.

Introduction

Phosphogypsum, a byproduct of the phosphate fertilizer industry, is primarily composed of calcium sulfate dihydrate ($\text{CaSO}_4 \cdot 2\text{H}_2\text{O}$). Its disposal presents significant environmental challenges. The reduction of phosphogypsum to calcium sulfide offers a promising avenue for valorization, transforming a waste product into a valuable chemical feedstock. This document details several methods for this conversion, employing different reducing agents and reaction conditions.

The primary chemical transformation involves the reduction of the sulfate (S(VI)) in calcium sulfate to sulfide (S(-II)) in calcium sulfide. This can be achieved through high-temperature reactions with carbonaceous materials, gaseous reducing agents, or through hydrometallurgical routes.

High-Temperature Reductive Methods

High-temperature reduction is a common approach for converting phosphogypsum to calcium sulfide. These methods typically involve heating phosphogypsum in the presence of a reducing agent in a controlled atmosphere.

Reduction with Carbonaceous Materials

Carbonaceous materials such as coal, coke, and biomass are effective reducing agents for this process. The general reaction mechanism involves the reduction of calcium sulfate by carbon.

Experimental Protocol: Reduction using Coal

- Preparation of Reactants:
 - Dry the phosphogypsum at 220°C for 1 hour to remove moisture and convert it to anhydrite (CaSO₄).
 - Grind the dried phosphogypsum and a high-volatile coal to a fine powder.
 - Mix the phosphogypsum and coal in a predetermined ratio (e.g., stoichiometric or with excess carbon).
- Reaction Setup:
 - Place the mixture in a suitable reactor, such as a quartz tube furnace.
 - Purge the reactor with an inert gas (e.g., nitrogen) to remove oxygen.
- Reduction Reaction:
 - Heat the reactor to the desired temperature, typically in the range of 800°C to 1000°C.^[1]
 - Maintain the temperature for a specific reaction time, for example, 30 minutes.
 - The primary reaction is: $\text{CaSO}_4 + 2\text{C} \rightarrow \text{CaS} + 2\text{CO}_2$.
- Product Recovery and Analysis:
 - Cool the reactor to room temperature under an inert atmosphere.

- The solid product, primarily calcium sulfide, can be collected.
- Characterize the product using X-ray diffraction (XRD) to confirm the presence of CaS and identify any unreacted CaSO₄ or other byproducts.

Experimental Protocol: Reduction using Sucrose or Citric Acid

Environmentally friendly reducing agents like sucrose and citric acid can also be employed.[\[2\]](#)
[\[3\]](#)

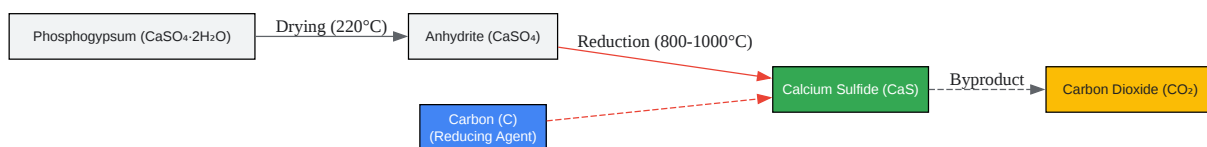
- Preparation of Reactants:
 - Dry the phosphogypsum to a constant weight at 100°C.[\[4\]](#)
 - Homogenize the phosphogypsum with the reducing agent (e.g., a 37% mole fraction of citric acid).[\[5\]](#)[\[6\]](#)
- Reaction Setup:
 - Place the mixture in alundum crucibles and transfer to a muffle furnace.[\[6\]](#)
- Reduction Reaction:
 - Heat the furnace according to a specific temperature-time regimen, for instance, heating to 140°C for 30 minutes, holding for 30 minutes, then increasing the temperature to 1073 K (800°C) and holding for 60 minutes.[\[3\]](#)[\[6\]](#)
- Product Recovery and Analysis:
 - Allow the furnace to cool slowly to room temperature.[\[6\]](#)
 - Analyze the resulting composite material using XRD, X-ray Photoelectron Spectroscopy (XPS), and elemental analysis to determine the formation and purity of CaS.[\[2\]](#)[\[4\]](#)

Data Presentation: High-Temperature Reduction

Reducing Agent	Temperature (°C)	Reaction Time	Conversion Efficiency (%)	Catalyst	Reference
Coal (high volatile)	800 - 850	-	95 - 100	None	[1]
Carbon Monoxide	850 - 1000	-	-	None	[1]
Carbon Monoxide	750	-	-	Ferric Oxide or Magnetite	[1]
Carbon Powder & CO	1180	15 min	97.73 (decomposition)	-	[7]
Sulfur (gaseous)	700	1.5 hours	97.91	None	[8]
Citric Acid	800 (1073 K)	60 min	-	None	[3][5]
Rice Husk + Sludge	900	30 min	98.38 (yield of CaS)	-	[9]

Note: Conversion efficiency can be defined differently across studies (e.g., decomposition of CaSO_4 vs. yield of CaS).

Reaction Pathway for Carbothermal Reduction



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Caption: Carbothermal reduction of phosphogypsum to calcium sulfide.

Hydrometallurgical Method

This approach involves the reduction of phosphogypsum in an acidic aqueous medium.

Reduction using Metallic Iron in Hydrochloric Acid

In this method, sulfate ions from the acid digestion of phosphogypsum are reduced to sulfide by hydrogen gas, which is generated in situ by the reaction of metallic iron with hydrochloric acid.[\[10\]](#)[\[11\]](#)

Experimental Protocol

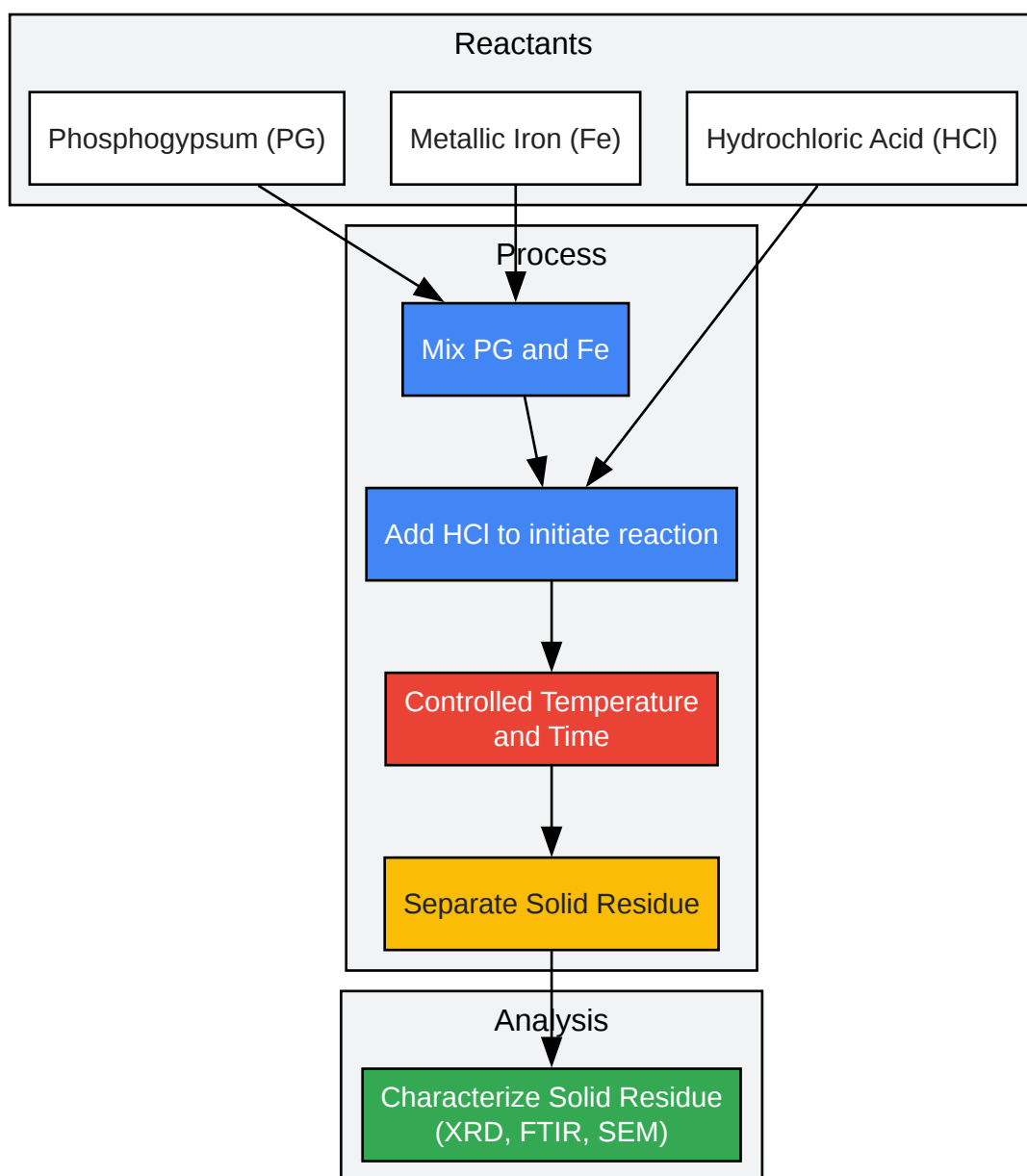
- Preparation of Reactants:
 - Use powdered metallic iron (Fe) and phosphogypsum (PG).
 - Prepare a concentrated hydrochloric acid (HCl) solution (e.g., 12.06 M).[\[10\]](#)
- Reaction Setup:
 - Combine the phosphogypsum and metallic iron in a reaction vessel. A 1:1 mass ratio can be used as a starting point.[\[10\]](#)
 - Place the vessel in a temperature-controlled environment.
- Reduction Reaction:
 - Add the hydrochloric acid to the solid mixture. For example, 20 mL of 12.06 M HCl to a mixture of PG and Fe.[\[10\]](#)
 - The reaction of iron with HCl produces hydrogen gas, which then reduces the sulfate ions.
 - The reaction time can be varied, with maximum decomposition observed after 30 minutes in some studies.[\[10\]](#)
 - The reaction temperature also influences the process.[\[10\]](#)
- Product Recovery and Analysis:

- After the reaction, a solid residue will remain.
- Separate the solid residue from the liquid phase.
- The solid residue can be analyzed by XRD to identify the presence of CaS, as well as other phases like anhydrite, bassanite, and ferrous chloride.[\[10\]](#)[\[11\]](#) Other analytical techniques such as Fourier-Transform Infrared (FTIR) spectroscopy and Scanning Electron Microscopy (SEM) can also be used for characterization.[\[7\]](#)[\[10\]](#)

Data Presentation: Hydrometallurgical Reduction

Reducing Agent	Acid Medium	Temperature	Reaction Time	Key Findings	Reference
Metallic Iron (Fe)	Hydrochloric Acid (HCl)	Varied	30 min (max. decomposition)	Formation of CaS, anhydrite, bassanite, and ferrous chloride in the solid residue.	[10] [11]

Experimental Workflow for Hydrometallurgical Reduction



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Caption: Experimental workflow for the hydrometallurgical reduction of phosphogypsum.

Characterization of Calcium Sulfide

Proper characterization of the final product is crucial to determine the success of the reduction reaction.

- X-ray Diffraction (XRD): This is the primary technique to confirm the crystalline phase of the product. The characteristic peaks for calcium sulfide (oldhamite) should be identified.[2][10]
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR can be used to monitor the disappearance of sulfate vibrational bands and the appearance of new bands corresponding to the sulfide product.
- Scanning Electron Microscopy (SEM): SEM provides information on the morphology and microstructure of the resulting calcium sulfide particles.[10]
- X-ray Photoelectron Spectroscopy (XPS): XPS is a surface-sensitive technique that can confirm the elemental composition and oxidation states of the elements present, verifying the reduction of sulfur.[2]
- Iodometric Titration: This chemical method can be used for the quantitative determination of the calcium sulfide content in the product.[4][12]

Safety Precautions

- High-temperature reactions should be carried out in a well-ventilated area or a fume hood.
- The use of concentrated acids requires appropriate personal protective equipment (PPE), including gloves, goggles, and a lab coat.
- The potential for the evolution of toxic gases, such as sulfur dioxide (SO₂) or hydrogen sulfide (H₂S), should be considered, and appropriate safety measures should be in place.
- Always handle hot materials with appropriate tools and allow them to cool completely before handling.

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